

"5-Bromo-2-methyl-1,3-benzoxazole" CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-1,3-benzoxazole

Cat. No.: B1278246

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In-Depth Technical Guide: 5-Bromo-2-methyl-1,3-benzoxazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-methyl-1,3-benzoxazole**, a halogenated heterocyclic compound. The document details its chemical and physical properties, outlines a general synthetic methodology, and discusses the known biological activities of the broader benzoxazole class, offering a valuable resource for those in research and drug development.

Core Chemical Data

5-Bromo-2-methyl-1,3-benzoxazole is a substituted benzoxazole with the chemical formula C_8H_6BrNO .^[1] Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	5676-56-2
Molecular Formula	C8H6BrNO
Molecular Weight	212 g/mol [1]
Purity (Typical)	≥98%

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **5-Bromo-2-methyl-1,3-benzoxazole** are not extensively documented in publicly available literature, a general and plausible synthetic approach can be derived from established methods for the synthesis of 2-substituted benzoxazoles. A common method involves the condensation of an appropriately substituted 2-aminophenol with a carboxylic acid derivative.

General Synthetic Protocol:

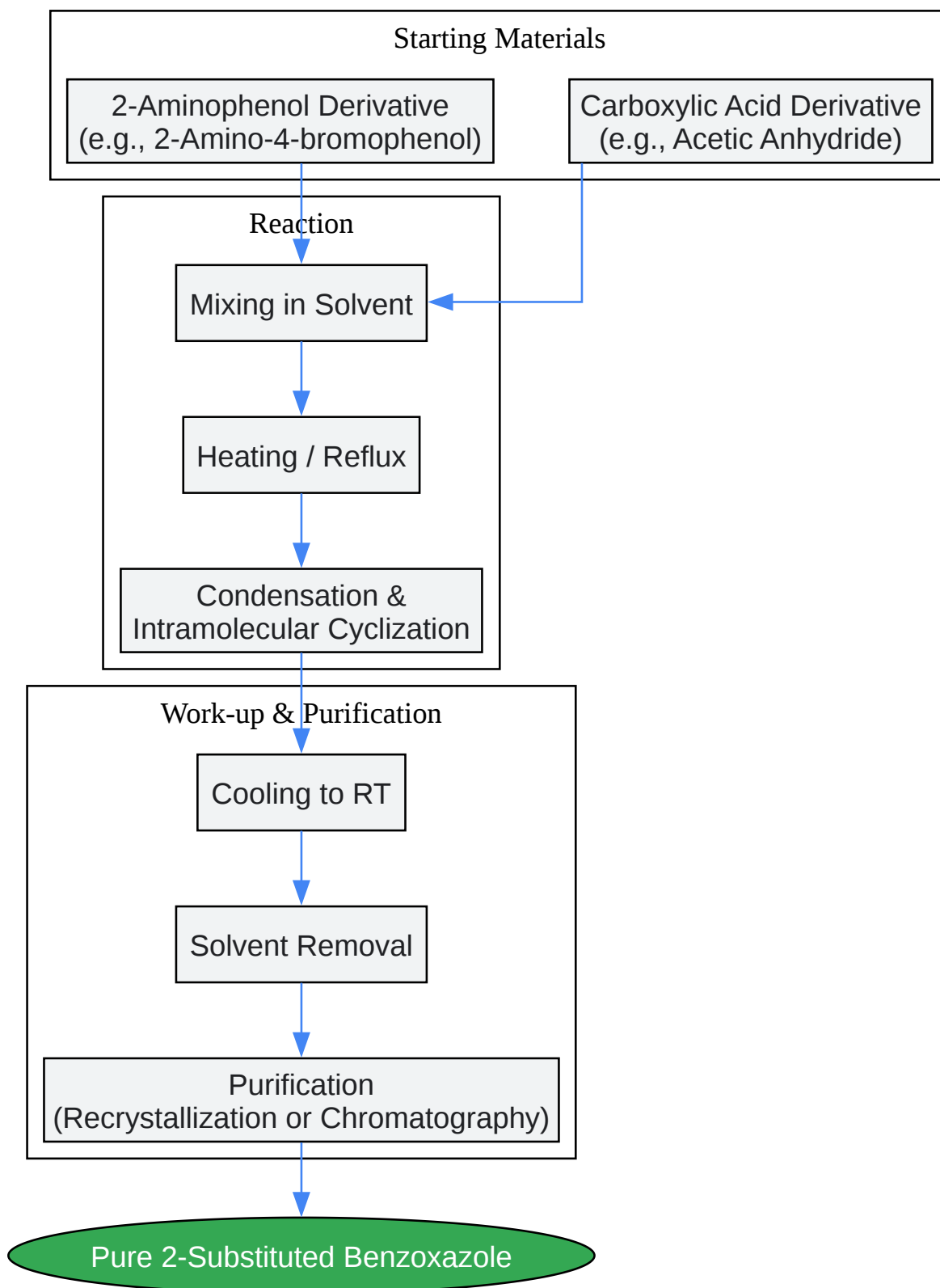
A widely used method for the synthesis of 2-methyl-benzoxazoles involves the reaction of a 2-aminophenol with acetic anhydride or acetyl chloride. For the synthesis of **5-Bromo-2-methyl-1,3-benzoxazole**, the starting material would be 2-amino-4-bromophenol.

Methodology:

- **Reaction Setup:** To a solution of 2-amino-4-bromophenol in a suitable solvent such as toluene or xylene, an equimolar amount of acetic anhydride is added.
- **Cyclization:** The reaction mixture is heated to reflux for several hours to facilitate the condensation and subsequent cyclization to form the benzoxazole ring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified, typically by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel to yield the pure **5-Bromo-**

2-methyl-1,3-benzoxazole.

Below is a generalized workflow for the synthesis of 2-substituted benzoxazoles.



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Generalized Synthetic Workflow for 2-Substituted Benzoxazoles.

Biological Activities of Benzoxazole Derivatives

Benzoxazole and its derivatives are recognized as a "privileged scaffold" in medicinal chemistry due to their wide range of biological activities.[2] While specific studies on **5-Bromo-2-methyl-1,3-benzoxazole** are limited, the broader class of benzoxazoles has been reported to exhibit the following properties:

- **Antimicrobial Activity:** Many benzoxazole derivatives have demonstrated potent activity against various strains of bacteria and fungi.[2][3] Their mechanism of action can vary, but some have been identified as inhibitors of bacterial type-II topoisomerase.
- **Anticancer Activity:** Certain substituted benzoxazoles have shown promising anticancer properties, with some derivatives exhibiting cytotoxic effects against various cancer cell lines.[4]
- **Anti-inflammatory and Analgesic Activity:** The benzoxazole nucleus is a key feature in compounds that have shown anti-inflammatory and analgesic effects.[2]
- **Antiviral and Anticonvulsant Properties:** Research has also indicated that some benzoxazole derivatives possess antiviral and anticonvulsant activities.[5]

It is important to note that the biological activity of a specific derivative is highly dependent on the nature and position of its substituents. Therefore, the activities listed above for the general class of benzoxazoles may not be directly applicable to **5-Bromo-2-methyl-1,3-benzoxazole** without specific experimental validation.

Signaling Pathways

Currently, there is no publicly available information detailing the specific signaling pathways modulated by **5-Bromo-2-methyl-1,3-benzoxazole**. Further research, including in vitro and in vivo assays, would be necessary to elucidate its biological mechanism of action and its potential interactions with cellular signaling cascades.

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